

Essential Safety and Logistical Information for Handling BIO-1211

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Compound of Interest

Compound Name: BIO-1211

Cat. No.: B1667090

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This document provides comprehensive guidance on the safe handling, storage, and disposal of **BIO-1211**, a potent peptide inhibitor of $\alpha 4\beta 1$ integrin. The following procedures are designed for researchers, scientists, and drug development professionals to ensure laboratory safety and maintain the integrity of the product.

Product Information and Storage

BIO-1211 is a synthetic peptide that functions as a selective antagonist for $\alpha 4\beta 1$ integrin. It is typically supplied as a lyophilized solid and is soluble in dimethyl sulfoxide (DMSO).

Table 1: Chemical and Physical Properties of **BIO-1211**

Property	Value
Synonyms	2-MPUPA-LDVP trifluoroacetate
Molecular Formula	$C_{36}H_{48}N_6O_9 \cdot xC_2HF_3O_2$
Molecular Weight	708.8 g/mol (free base)
Form	Solid
Solubility	DMSO
Storage	Store at -20°C
Stability	≥ 4 years at -20°C

Personal Protective Equipment (PPE)

Given that **BIO-1211** is a potent peptide, it should be handled with caution. Although one safety data sheet may classify it as non-hazardous, it is best practice to treat it as a potentially hazardous substance. The following PPE is mandatory when handling **BIO-1211** in its solid form or in solution.

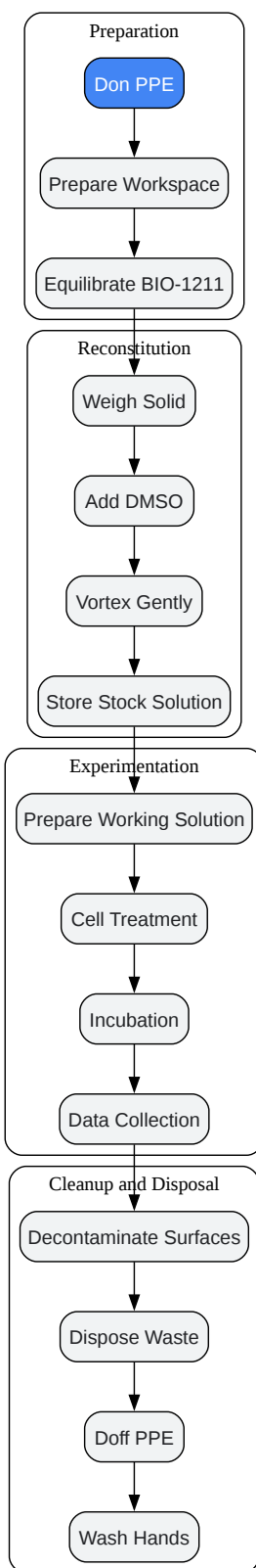
Table 2: Recommended Personal Protective Equipment for **BIO-1211**

PPE Category	Specific Recommendations
Hand Protection	Wear nitrile or latex gloves at all times. Change gloves immediately if they become contaminated.
Eye Protection	Use safety glasses with side shields or chemical splash goggles.
Body Protection	A lab coat must be worn and fully fastened. Ensure it is a different lab coat from the one used for general lab work to prevent cross-contamination.
Respiratory	When handling the solid powder outside of a certified chemical fume hood, a fit-tested N95 or higher respirator is recommended to prevent inhalation. Work in a well-ventilated area.

Operational Plan: Step-by-Step Handling Protocol

This section outlines the procedural, step-by-step guidance for the safe handling and use of **BIO-1211** in a laboratory setting.

Experimental Workflow for **BIO-1211**



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Caption: A step-by-step workflow for the safe handling and use of **BIO-1211**.

Detailed Methodologies:

- Preparation:
 - Put on all required PPE as listed in Table 2.
 - Prepare a clean and decontaminated workspace, preferably in a chemical fume hood or a designated area for handling potent compounds.
 - Before opening, allow the vial of **BIO-1211** to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- Reconstitution of **BIO-1211** Stock Solution:
 - Carefully weigh the desired amount of solid **BIO-1211** in a sterile microcentrifuge tube.
 - Add the appropriate volume of anhydrous DMSO to the tube to achieve the desired stock concentration. It is recommended to purge the solvent with an inert gas before use.
 - Gently vortex the solution until the peptide is fully dissolved. Avoid vigorous shaking to minimize peptide degradation.
 - Store the stock solution in tightly sealed aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.
- Use in Experiments:
 - When preparing working solutions, dilute the DMSO stock solution with the appropriate cell culture medium or buffer. Add the DMSO-peptide solution dropwise to the aqueous solution while gently mixing to prevent precipitation.
 - The final concentration of DMSO in cell-based assays should be kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity.

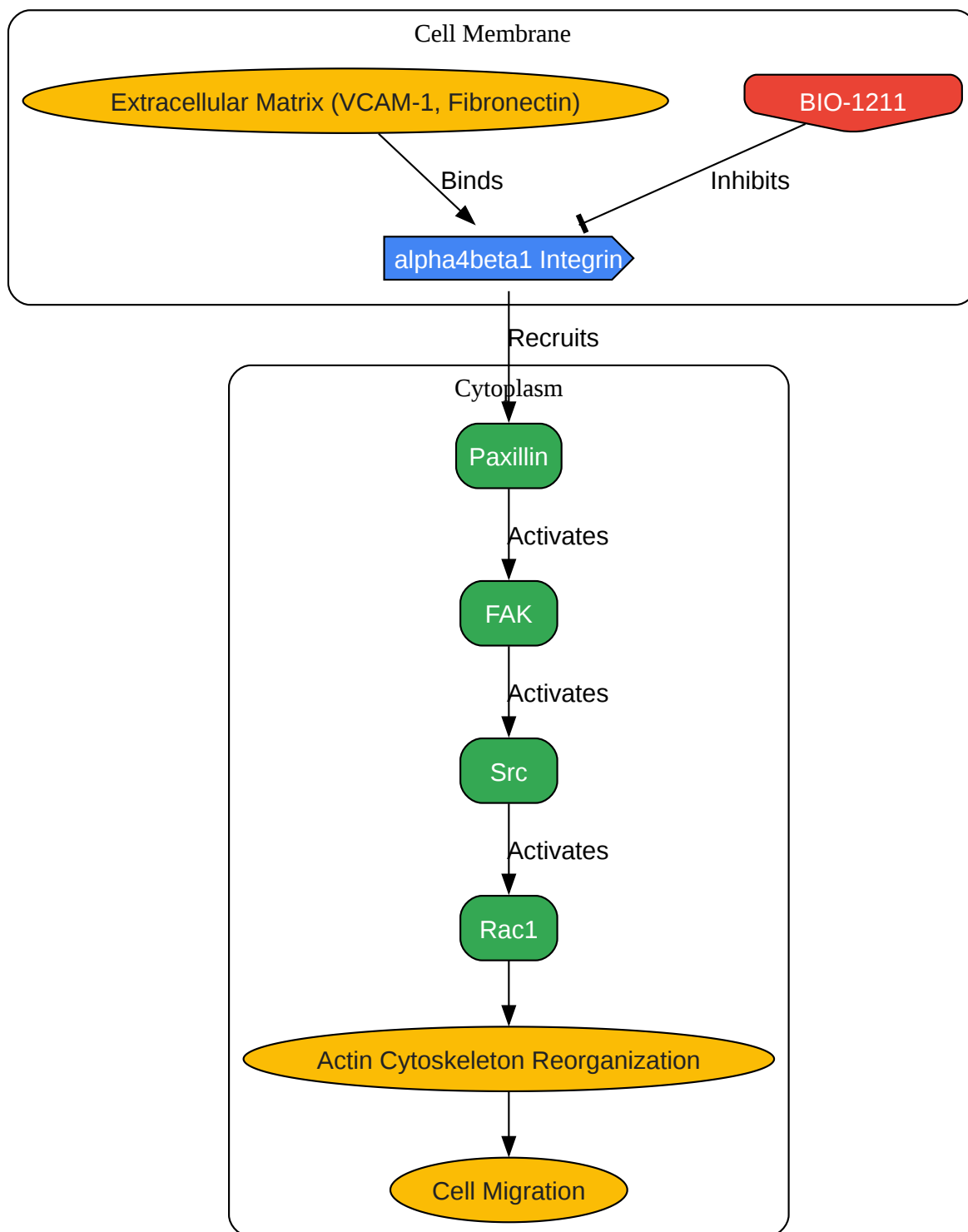
Disposal Plan

All waste materials contaminated with **BIO-1211** must be disposed of in accordance with local, state, and federal regulations.

- **Solid Waste:** Unused solid **BIO-1211** and any materials used to handle the powder (e.g., weigh boats, spatulas) should be collected in a sealed, labeled container and disposed of as chemical waste.
- **Liquid Waste:** Solutions containing **BIO-1211**, including unused stock and working solutions, should be collected in a designated, sealed waste container. DMSO-containing solutions should be treated as organic solvent waste. Do not pour down the drain.
- **Contaminated Labware:** Disposable labware (e.g., pipette tips, tubes) that has come into contact with **BIO-1211** should be collected in a biohazard bag and disposed of as chemical waste. Reusable glassware should be decontaminated by soaking in a suitable cleaning solution before washing.

$\alpha 4 \beta 1$ Integrin Signaling Pathway

BIO-1211 is an inhibitor of the $\alpha 4 \beta 1$ integrin. Understanding its mechanism of action requires knowledge of the $\alpha 4 \beta 1$ signaling pathway. This pathway is crucial for cell adhesion, migration, and signaling.



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